

3 α -Dihydrocadambine: A Glucoindole Alkaloid with Therapeutic Potential

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Compound of Interest

Compound Name: 3 α -Dihydrocadambine

Cat. No.: B1259829

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A Technical Guide for Researchers and Drug Development Professionals

Abstract

3 α -Dihydrocadambine, a glucoindole alkaloid primarily isolated from *Nauclea cadamba* (formerly *Anthocephalus cadamba*), has emerged as a compound of significant interest in the field of pharmacology. This technical guide provides a comprehensive overview of **3 α -Dihydrocadambine**, focusing on its classification, chemical properties, and known biological activities. It is intended to serve as a resource for researchers, scientists, and professionals in drug development, offering a compilation of available quantitative data, detailed experimental protocols, and an exploration of its potential mechanisms of action through signaling pathways.

Introduction

3 α -Dihydrocadambine belongs to the extensive family of glucoindole alkaloids, which are characterized by an indole nucleus linked to a glucose moiety. These natural products are biosynthesized from the amino acid tryptophan and the monoterpeneoid secologanin.[1] Found in various plant species, particularly within the Rubiaceae family, **3 α -Dihydrocadambine** has been identified as a key bioactive constituent of *Nauclea cadamba*. [2][3] Preliminary studies have highlighted its potential therapeutic applications, most notably its hypotensive effects.[4] Further research is exploring its anti-inflammatory, antioxidant, and cytotoxic properties.[3] This guide aims to consolidate the current scientific knowledge on **3 α -Dihydrocadambine** to facilitate further investigation and drug discovery efforts.

Chemical Properties and Structure

3 α -Dihydrocadambine is a complex molecule with the chemical formula $C_{27}H_{34}N_2O_{10}$ and a molecular weight of 546.57 g/mol .^[5] Its structure features a pentacyclic indole alkaloid core glycosidically linked to a glucose molecule. The stereochemistry of the molecule has been elucidated through spectroscopic analysis and confirmed by chemical synthesis.^{[2][6]}

Table 1: Physicochemical Properties of **3 α -Dihydrocadambine**

Property	Value	Reference
CAS Number	54483-84-0	^[5]
Molecular Formula	$C_{27}H_{34}N_2O_{10}$	^[5]
Molecular Weight	546.57 g/mol	^[5]
Appearance	Solid powder	^[5]
Topological Polar Surface Area	174 Å ²	^[5]
Hydrogen Bond Donor Count	6	^[5]
Hydrogen Bond Acceptor Count	11	^[5]
Rotatable Bond Count	5	^[5]

Biological Activities and Quantitative Data

The primary reported biological activity of **3 α -Dihydrocadambine** is its dose-dependent hypotensive effect. While other activities such as anti-inflammatory, antioxidant, and cytotoxic effects are suggested for the plant extracts containing this alkaloid, specific quantitative data for the pure compound are limited in the current literature.

Hypotensive Activity

Studies in anesthetized normotensive rats have demonstrated that intravenous administration of **3 α -Dihydrocadambine** causes a significant, dose-dependent reduction in both systolic and diastolic blood pressure.^[4]

Table 2: Hypotensive Effect of **3 α -Dihydrocadambine** in Anesthetized Rats

Dose (mg/kg B.W.)	Observed Effect	Reference
0.4	Sustained hypotensive effect	[4]
0.8	Sustained hypotensive effect	[4]
1.6	Sustained hypotensive effect	[4]
3.2	Sustained hypotensive effect	[4]

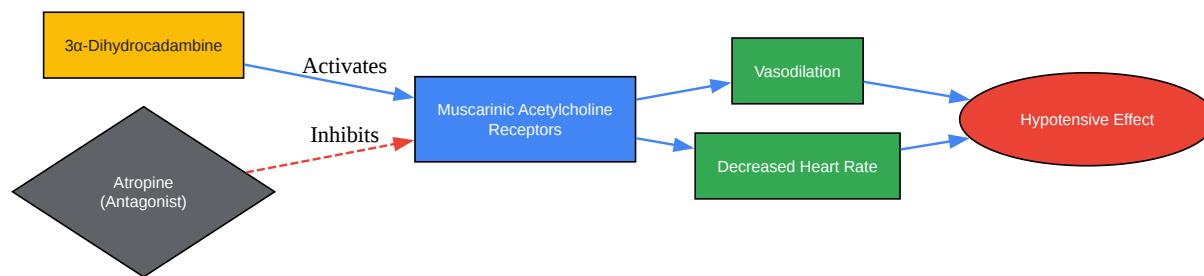
Note: Specific ED50 values for the hypotensive effect are not yet reported in the available literature.

Potential Signaling Pathways and Mechanism of Action

The precise signaling pathways through which **3 α -Dihydrocadambine** exerts its biological effects are still under investigation. However, initial studies on its hypotensive activity provide some clues.

Cholinergic System Involvement in Hypotension

The hypotensive effect of **3 α -Dihydrocadambine** was found to be partially reduced by the administration of atropine, a competitive antagonist of muscarinic acetylcholine receptors.[4] This suggests a possible involvement of the cholinergic signaling pathway in mediating its blood pressure-lowering effects. The proposed mechanism may involve the stimulation of muscarinic receptors, leading to vasodilation and a decrease in heart rate.



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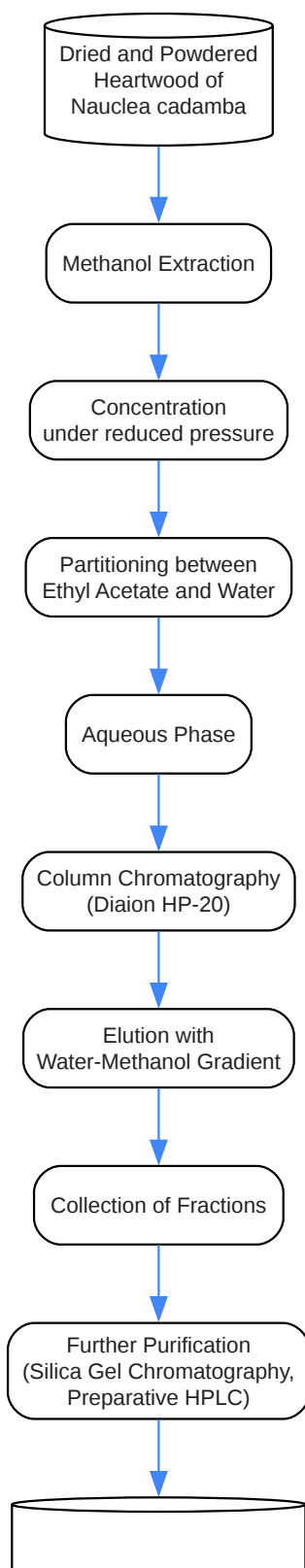
Caption: Proposed cholinergic signaling pathway for the hypotensive effect of **3α-Dihydrocadambine**.

Experimental Protocols

This section provides detailed methodologies for key experiments related to the study of **3α-Dihydrocadambine**.

Isolation of 3α-Dihydrocadambine from *Nauclea cadamba*

The following is a representative protocol for the isolation of **3α-Dihydrocadambine** from the heartwood of *Nauclea cadamba*.



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